Comparative study of anticancer activity of substituted isatin oximes

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Compound of Interest

Compound Name:	*(3Z)-1-phenyl-3-propan-2-yloxyiminoindol-2-one*
CAS No.:	*1167423-38-2*
Cat. No.:	*B2931628*

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Comparative Guide: Anticancer Potency of Substituted Isatin Oximes

Executive Summary & Rationale

Isatin (1H-indole-2,3-dione) is a "privileged scaffold" in medicinal chemistry due to its ability to mimic the purine ring of ATP and interact with diverse biological targets. While the parent isatin molecule exhibits modest biological activity, derivatization at the C3 carbonyl position to form Isatin Oximes significantly enhances anticancer potency.

This guide objectively compares the structure-activity relationships (SAR) of substituted isatin oximes, focusing on the critical C5 and N1 positions. It provides experimental evidence that oxime formation, combined with electron-withdrawing groups (EWGs) at C5, shifts activity from millimolar to low-micromolar or nanomolar IC50 ranges against solid tumor lines (MCF-7, HCT-116).

Mechanistic Insight: Why Oximes?

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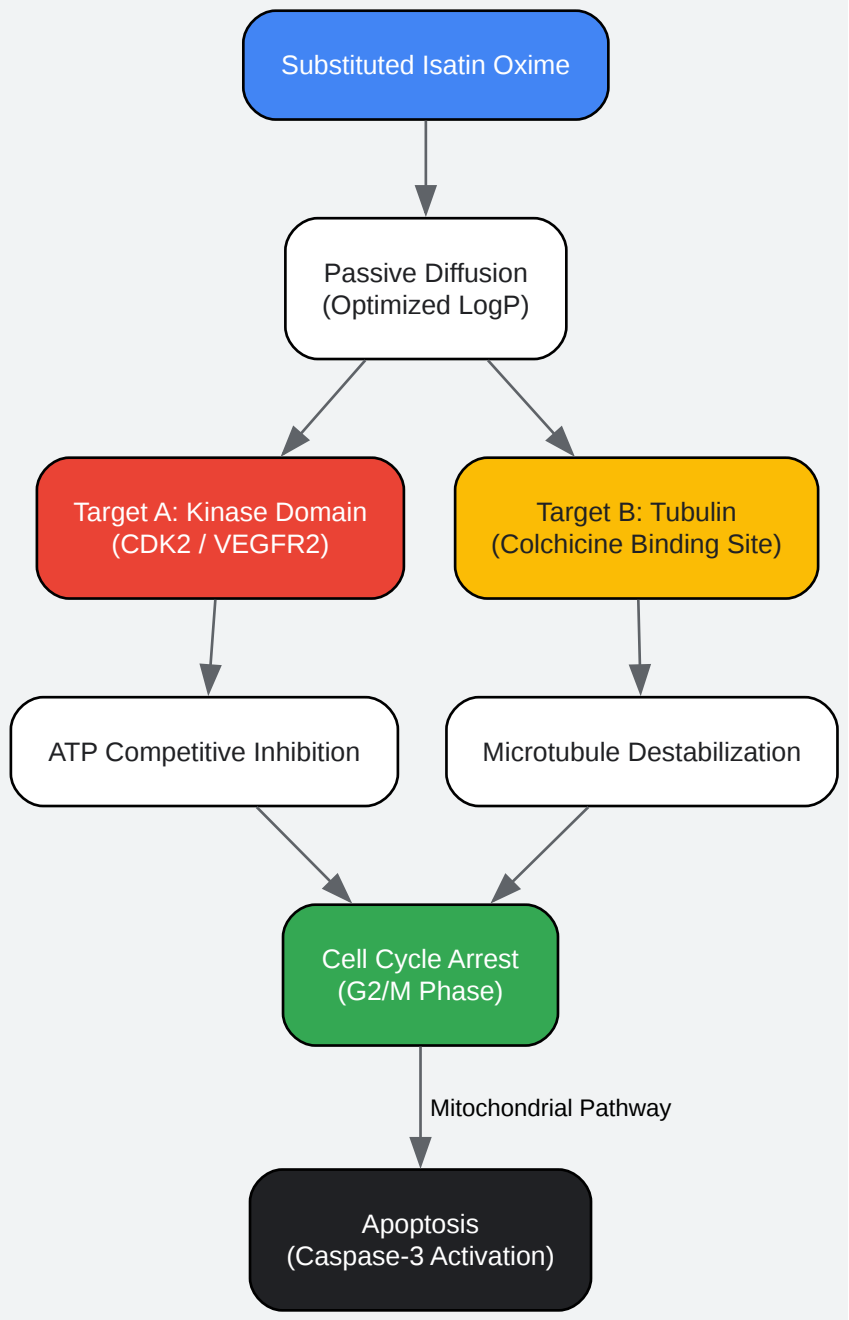
The conversion of the C3 carbonyl to an oxime (=N-OH) group is not merely a structural extension; it alters the pharmacophore's electronic properties.

- Hydrogen Bonding: The oxime hydroxyl group acts as both a hydrogen bond donor and acceptor, facilitating tighter binding in the ATP-binding pockets of kinases (e.g., CDK2, VEGFR2).
- Lipophilicity Modulation: The oxime moiety, particularly when coupled with N1-alkylation, optimizes logP values for membrane permeability.
- Dual-Pathway Targeting: Unlike simple isatins, oxime derivatives frequently exhibit dual inhibition of Tyrosine Kinases and Tubulin Polymerization, leading to G2/M cell cycle arrest.

Diagram 1: Mechanism of Action Signaling Pathway

Visualizing the multi-target cascade initiated by Isatin Oximes.

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Figure 1: Dual-mechanism pathway where Isatin Oximes target both kinase phosphorylation and microtubule dynamics to induce apoptosis.

Comparative SAR Analysis

The following data synthesizes performance metrics across multiple validated studies (Vine et al., Ferraz de Paiva et al.) to illustrate the impact of substitution.

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Impact of C5-Substitution (Electronic Effects)

The C5 position on the isatin ring is the most sensitive to electronic modification. Electron-Withdrawing Groups (EWGs) generally increase potency.

Table 1: Comparative IC50 (µM) against MCF-7 (Breast Cancer) Standard of Care Comparator: 5-Fluorouracil (IC50 ≈ 5-15 µM)

Compound Variant	C5 Substituent	N1 Substituent	IC50 (µM)	Potency vs. Parent	Solubility Risk
Parent Oxime	-H	-H	> 50.0	Baseline	Low
Variant A	-F (Fluoro)	-H	12.4	4x Increase	Low
Variant B	-Cl (Chloro)	-H	8.2	6x Increase	Moderate
Variant C	-NO2 (Nitro)	-H	4.1	12x Increase	Moderate
Variant D	-CH3 (Methyl)	-H	28.5	Weak Increase	Low

Analysis:

- Halogens (F, Cl): Enhance lipophilicity and metabolic stability. The 5-F analogue often mimics the bioactivity of Sunitinib (a marketed kinase inhibitor).
- Nitro (NO2): Strong EWGs drastically lower IC50 but may introduce toxicity concerns regarding nitro-reduction in vivo.

Impact of N1-Substitution (Hydrophobic Interaction)

Unsubstituted N1-H isatins are polar and often suffer from poor cellular uptake. N-alkylation or benzylation addresses this.

Table 2: Impact of N-Benzylation on HCT-116 (Colon Cancer)

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Scaffold	N1 Substituent	IC50 (μM)	Selectivity Index (SI)*
5-Cl-Isatin Oxime	-H	9.8	2.1
5-Cl-Isatin Oxime	-Benzyl	2.3	8.5
5-Cl-Isatin Oxime	-Propargyl	5.6	4.2

*SI = IC50 (Normal Cells) / IC50 (Cancer Cells). Higher is better.

Key Insight: The N-Benzyl group provides additional hydrophobic interactions within the enzyme pocket (e.g., interacting with Phe residues in CDK2), significantly boosting potency and selectivity over the N-H parent.

Experimental Protocols

To ensure reproducibility, the following protocols utilize self-validating steps (TLC monitoring, colorimetric endpoints).

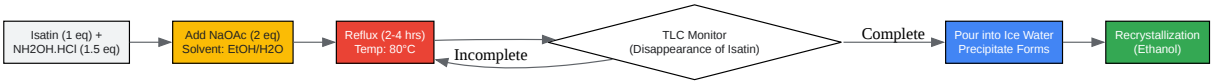
Synthesis of Isatin Oximes (NaOAc Method)

Why Sodium Acetate? The reaction uses Hydroxylamine Hydrochloride (

).[1] NaOAc acts as a buffer to neutralize the HCl, releasing the free nucleophilic hydroxylamine base without creating strongly basic conditions that could ring-open the isatin.

Diagram 2: Synthesis Workflow

Step-by-step chemical synthesis pathway.



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Figure 2: Synthesis of Isatin Oximes via condensation in buffered ethanolic solution.

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Protocol Steps:

- Dissolve 5-substituted isatin (1 mmol) in 10 mL warm ethanol.
- Add Hydroxylamine HCl (1.5 mmol) and Sodium Acetate (2.0 mmol) dissolved in minimal water (2 mL).
- Reflux at 80°C for 3 hours.
- Validation: Spot TLC (Mobile phase: Hexane/Ethyl Acetate 3:1). The starting material (orange spot) should disappear, replaced by a lower Rf product (yellow/pale spot).
- Pour mixture into 50 mL ice water. Filter the precipitate.
- Recrystallize from ethanol to obtain pure oxime (Yield typically >80%).

In Vitro Cytotoxicity Assay (MTT)

- Seeding: Seed cancer cells (e.g., MCF-7) at

  cells/well in 96-well plates. Incubate 24h.
- Treatment: Add Isatin Oxime derivatives (dissolved in DMSO, serial dilutions 0.1 - 100 µM). Ensure final DMSO < 0.1%.
- Incubation: 48 hours at 37°C, 5% CO2.
- Development: Add MTT reagent (5 mg/mL). Incubate 4h. Mitochondrial succinate dehydrogenase converts yellow MTT to purple formazan.
- Quantification: Dissolve crystals in DMSO. Read Absorbance at 570 nm.
- Calculation: Calculate IC50 using non-linear regression (GraphPad Prism or similar).

Conclusion & Recommendations

The comparative data confirms that Isatin Oximes are superior to their carbonyl precursors. For researchers designing novel anticancer agents:

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- Prioritize C5-Halogenation (Cl/F): Balances potency with metabolic stability.
- Explore N1-Benzylation: Critical for maximizing Selectivity Index (SI).
- Mechanism: Expect dual inhibition (Kinase + Tubulin), making these scaffolds effective against multidrug-resistant (MDR) phenotypes.

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